

The Solubility of Deltamethric Acid in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Deltamethric acid*

Cat. No.: *B164944*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **deltamethric acid**, a key metabolite of the synthetic pyrethroid insecticide deltamethrin. Understanding the solubility of this carboxylic acid is crucial for various applications, including analytical method development, environmental fate studies, and toxicological research. This document compiles available solubility data, details relevant experimental protocols for its determination, and illustrates its formation pathway.

Introduction to Deltamethric Acid

Deltamethric acid, chemically known as 3-(2,2-dibromovinyl)-2,2-dimethylcyclopropanecarboxylic acid (Br2CA), is a primary degradation product of deltamethrin. Deltamethrin undergoes metabolic breakdown in organisms and degradation in the environment, leading to the cleavage of its ester bond and the formation of **deltamethric acid** and other metabolites. The physicochemical properties of **deltamethric acid**, particularly its solubility, influence its environmental mobility, bioavailability, and suitability for analytical extraction and purification processes.

Solubility of Deltamethric Acid

The solubility of **deltamethric acid** is a critical parameter for researchers. While extensive quantitative data for a wide range of organic solvents is not readily available in public literature, existing information provides valuable insights into its solubility profile. **Deltamethric acid's**

structure, featuring both a carboxylic acid group and a hydrophobic dibromovinyl-dimethylcyclopropane moiety, results in variable solubility depending on the solvent's polarity and hydrogen bonding capacity.

Quantitative and Qualitative Solubility Data

The following table summarizes the known solubility of **deltamethric acid** in water and various organic solvents. It is important to note that much of the available data for organic solvents is qualitative.

Solvent	Chemical Formula	Type	Solubility	Temperature (°C)
Water	H ₂ O	Polar Protic	1.3 g/L	25
Acetone	C ₃ H ₆ O	Polar Aprotic	Enhanced solubility	Not Specified
Benzene	C ₆ H ₆	Aromatic	Enhanced solubility	Not Specified
Toluene	C ₇ H ₈	Aromatic	Enhanced solubility	Not Specified
Chloroform	CHCl ₃	Polar Aprotic	Slight solubility	Not Specified
Methanol	CH ₄ O	Polar Protic	Slight solubility	Not Specified

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **deltamethric acid** in an organic solvent. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute. For regulatory purposes, adherence to specific guidelines, such as those from the OECD, is recommended.

Materials and Equipment

- **Deltamethric acid** (analytical standard)
- Organic solvents (HPLC grade or equivalent)

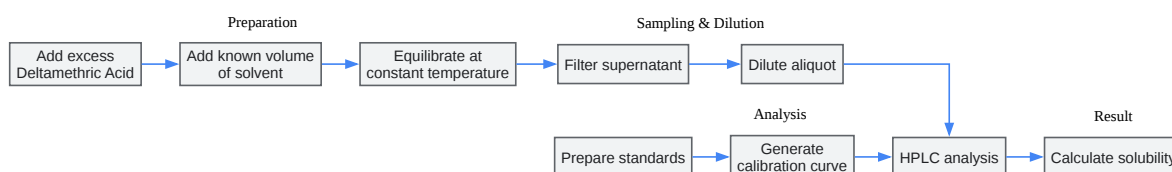
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)

Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of **deltamethric acid** to a vial.
 - Pipette a known volume of the desired organic solvent into the vial.
 - Securely cap the vial and place it in a constant temperature shaker set to the desired temperature (e.g., 25°C).
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation.
- Sample Collection and Preparation:
 - After equilibration, carefully remove the vial from the shaker, ensuring that undissolved solid remains.
 - Allow the solution to stand for a short period to let the solid settle.
 - Withdraw an aliquot of the supernatant using a syringe fitted with a syringe filter to remove any undissolved particles.

- Dilute the filtered aliquot with a known volume of the solvent to bring the concentration within the calibration range of the analytical method.
- Quantification by HPLC:
 - Prepare a series of standard solutions of **deltamethric acid** of known concentrations in the solvent.
 - Develop a suitable HPLC method (including column, mobile phase, flow rate, and detection wavelength) to separate and quantify **deltamethric acid**.
 - Inject the standard solutions to generate a calibration curve.
 - Inject the diluted sample solution and determine its concentration from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **deltamethric acid** in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as g/L or mg/mL.

The following diagram illustrates the general workflow for this experimental protocol.



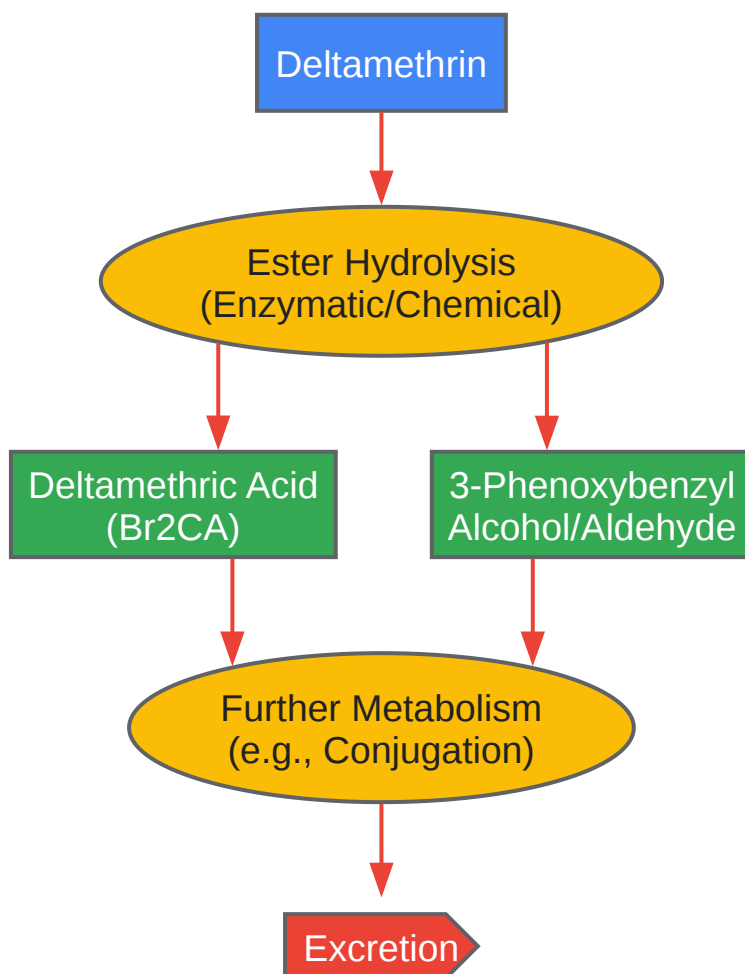
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General workflow for solubility determination.

Formation of Deltamethric Acid from Deltamethrin

Deltamethric acid is a significant metabolite in the degradation pathway of deltamethrin. The primary mechanism of its formation is the hydrolysis of the ester linkage in the parent deltamethrin molecule. This process can be mediated by enzymes in biological systems or occur through chemical hydrolysis in the environment, particularly under alkaline conditions.

The diagram below illustrates the metabolic pathway leading to the formation of **deltamethric acid** from deltamethrin.



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Metabolic pathway of deltamethrin to **deltamethric acid**.

Conclusion

This technical guide has summarized the available information on the solubility of **deltamethric acid** in organic solvents, provided a detailed experimental protocol for its determination, and illustrated its formation pathway. While a comprehensive quantitative solubility dataset is an area for future research, the existing data and methodologies offer a solid foundation for scientists and professionals working with this important metabolite. The provided experimental workflow and pathway diagram serve as valuable tools for understanding and investigating the properties and fate of **deltamethric acid**.

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